

Measuring Plasma Membrane Tension: A Technical Guide to the Flipper-TR Probe

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Compound of Interest

Compound Name: *Flipper-TR probe*

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Introduction

Plasma membrane tension is a critical regulator of a vast array of cellular processes, including cell migration, division, endocytosis, and signal transduction.[1][2] It emerges from the interplay between the lipid bilayer, the underlying cytoskeleton, and membrane-associated proteins. The ability to accurately measure and visualize changes in membrane tension in living cells is paramount for understanding fundamental cell biology and for developing novel therapeutics that target mechanical signaling pathways. This guide provides an in-depth technical overview of Flipper-TR®, a fluorescent probe designed for the quantitative measurement of plasma membrane tension through Fluorescence Lifetime Imaging Microscopy (FLIM).[3][4]

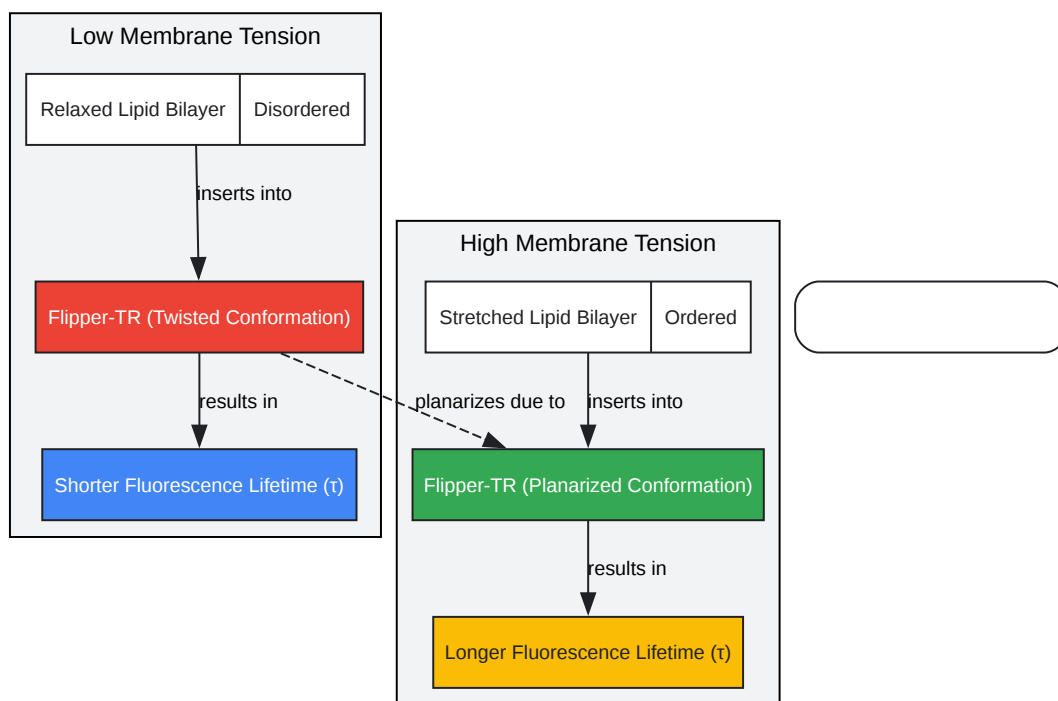
Flipper-TR® is a mechanosensitive fluorescent probe that specifically inserts into the plasma membrane.[5] Its fluorescence properties are directly coupled to the physical state of the lipid bilayer, making it a powerful tool for real-time monitoring of membrane tension dynamics.[2][6]

Core Mechanism of Flipper-TR®

Flipper-TR® is a "planarizable push-pull" molecule. Its core structure consists of two dithienothiophene groups that can twist relative to each other.^{[7][8]} The degree of this twist is influenced by the lateral pressure exerted by lipids within the membrane.

- Low Tension (Relaxed Membrane): In a relaxed, more disordered membrane, the probe adopts a twisted conformation. Upon excitation, it has a shorter fluorescence lifetime.^[7]
- High Tension (Stretched Membrane): An increase in membrane tension leads to greater lipid packing and ordering.^[9] This increased lateral pressure forces the Flipper-TR® molecule into a more planar conformation. This planarization results in a longer fluorescence lifetime.^{[7][10]}

This relationship between membrane tension and fluorescence lifetime is the basis for its use as a tension sensor. The measurement is based on fluorescence lifetime, which is an intrinsic property of the fluorophore in its environment, and is generally independent of probe concentration, offering a significant advantage over intensity-based measurements.^{[10][11]} It's important to note that changes in lipid composition or temperature can also affect the membrane environment and thus the probe's lifetime, which should be considered during experimental design.^{[11][12]}



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Caption: Mechanism of Flipper-TR action in response to membrane tension.

Quantitative Data with Flipper-TR®

The fluorescence lifetime of Flipper-TR® provides a quantitative readout of membrane tension. Below is a summary of reported lifetime values in various contexts. These values are typically determined by fitting the fluorescence decay curve, often using a bi-exponential model where the longer lifetime component (τ_1) or the average lifetime (τ_{AVG}) is reported.^[9]

Cell Type / Model System	Condition	Typical Fluorescence Lifetime (τ) Range (ns)	Key Observation	Reference
HeLa Cells	Isotonic (Control)	~5.5 ns (τ_1)	Baseline membrane tension.	[9]
HeLa Cells	Hypertonic Shock	Decrease in lifetime	Osmotic shock reduces cell volume and decreases membrane tension.	[13][14]
HeLa Cells	Hypotonic Shock	Increase in lifetime	Osmotic shock increases cell volume and stretches the membrane.	[2]
MDCK Cells	Myosin Inhibition (Blebbistatin)	~0.1 ns increase	Inhibition of cortical contractility can paradoxically increase plasma membrane tension in some contexts.	[8]
Drosophila Ovarian Cyst	Developmental Processes	Varies (stage-dependent)	Membrane tension changes during tissue morphogenesis and cell differentiation.	[12]
Giant Unilamellar Vesicles (GUVs)	Phase-separated lipids	4.79 - 6.57 ns	Probe lifetime is sensitive to lipid	[2]

phase (Ld vs. Lo domains).

Experimental Protocols

Accurate measurement of membrane tension using Flipper-TR® requires careful sample preparation and specialized imaging. The following is a generalized protocol based on common practices.[\[5\]](#)[\[11\]](#)[\[13\]](#)

Reagent Preparation

- 1 mM Flipper-TR® Stock Solution: Dissolve 50 nmol of Flipper-TR® in 50 µL of anhydrous DMSO.[\[5\]](#)[\[11\]](#)
- Storage: Store the stock solution at -20°C or below. Avoid multiple freeze-thaw cycles and protect from light. The solution is typically stable for about 3 months when stored properly.[\[5\]](#)[\[11\]](#)

Cell Staining

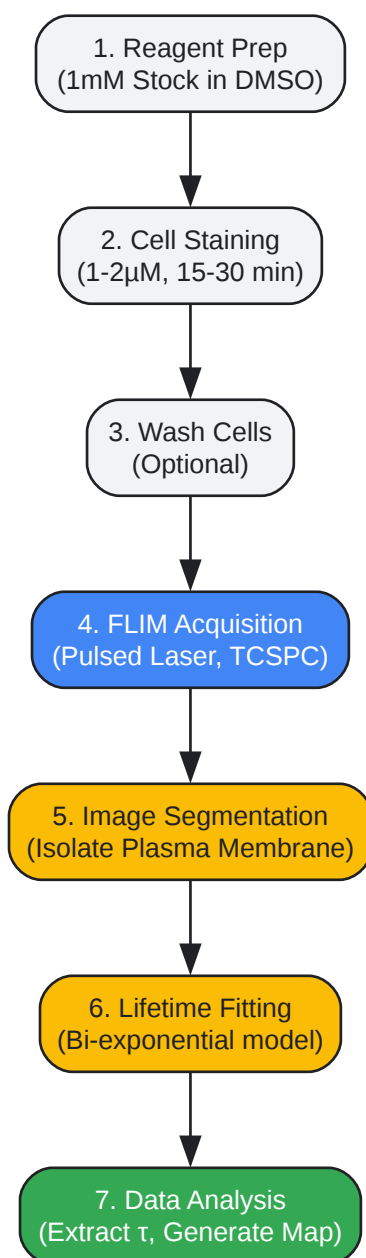
- Cell Culture: Plate cells on glass-bottom dishes suitable for high-resolution microscopy. Allow cells to adhere and reach the desired confluency.
- Staining Solution: Dilute the 1 mM Flipper-TR® stock solution to a final concentration of 1-2 µM in pre-warmed cell culture medium.[\[5\]](#) Note that the presence of serum (e.g., FCS) may reduce labeling efficiency.[\[5\]](#)[\[11\]](#)
- Incubation: Replace the culture medium with the Flipper-TR® staining solution. Incubate for 15-30 minutes at 37°C.[\[15\]](#) Optimal staining time should be determined empirically for each cell type to avoid significant internalization of the probe.[\[9\]](#)[\[12\]](#)
- Washing (Optional but Recommended): Gently wash the cells two to three times with pre-warmed culture medium or imaging buffer to remove excess probe.
- Imaging: Proceed to imaging immediately in a suitable imaging buffer or culture medium. To avoid artifacts from probe washout during time-lapse experiments, it is often recommended to keep the imaging medium supplemented with Flipper-TR®.[\[9\]](#)

FLIM Imaging and Data Acquisition

- **Microscopy System:** A confocal or two-photon microscope equipped with a FLIM system is required. This typically involves a pulsed laser and time-correlated single photon counting (TCSPC) electronics.[\[11\]](#)[\[13\]](#)
- **Excitation:** Flipper-TR® can be excited using a 488 nm pulsed laser.[\[5\]](#)[\[11\]](#) Two-photon excitation around 880-950 nm is also possible.[\[9\]](#)
- **Laser Repetition Rate:** A laser frequency of 20-40 MHz is recommended to capture the full decay of the probe's long lifetime.[\[9\]](#)
- **Emission:** Collect the fluorescence signal in a spectral window of approximately 575-625 nm.[\[5\]](#)[\[11\]](#)
- **Data Acquisition:** Acquire images with sufficient photon counts per pixel (e.g., >100 photons/pixel in the area of interest) to ensure accurate lifetime fitting.[\[15\]](#) The acquisition time per image is typically 2-4 minutes.[\[12\]](#)

Data Analysis

- **Image Segmentation:** Use intensity images to generate a mask that specifically selects the plasma membrane, avoiding intracellular structures like endosomes where the probe may accumulate over time and which exhibit a lower lifetime.[\[9\]](#)
- **Lifetime Fitting:** Fit the fluorescence decay data for each pixel within the segmented region. A bi-exponential reconvolution fit is commonly used.
- **Data Extraction:** Extract the average lifetime (τ_{AVG}) or the amplitude-weighted average of the long lifetime component (τ_1) for quantitative analysis.[\[9\]](#)
- **Visualization:** Generate a lifetime map where each pixel's color represents its calculated fluorescence lifetime, providing a visual representation of membrane tension distribution across the cell.



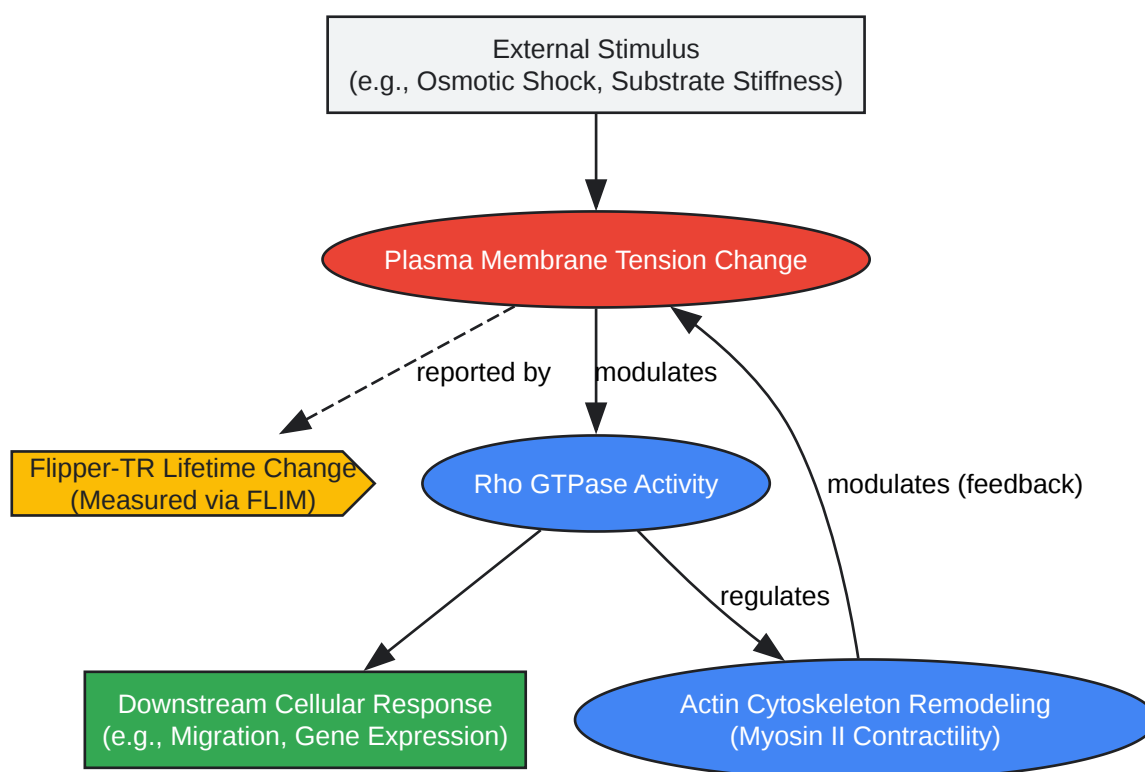
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Caption: Standard experimental workflow for Flipper-TR measurements.

Application in Signaling Pathway Analysis

Membrane tension is increasingly recognized as a key regulator of cell signaling. For instance, it plays a role in mechanotransduction pathways involving YAP/TAZ, Piezo1 channels, and growth factor receptor signaling. Flipper-TR® can be used to investigate how mechanical cues at the plasma membrane are converted into biochemical signals.

One area of application is in studying the interplay between the actin cytoskeleton, membrane tension, and signaling. For example, the Rho family of small GTPases, which are master regulators of the actin cytoskeleton, can influence membrane tension. Conversely, changes in membrane tension can feedback to regulate Rho GTPase activity.



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Caption: Logical relationship in a tension-related signaling pathway.

By using Flipper-TR® in combination with inhibitors (like the myosin II inhibitor Blebbistatin) or genetic perturbations (siRNA knockdown of Rho-GEFs/GAPs), researchers can dissect the complex feedback loops between cytoskeletal forces, membrane tension, and downstream signaling events.[9]

Conclusion

Flipper-TR® provides a powerful and quantitative method for investigating the role of plasma membrane tension in cell biology and disease. By leveraging FLIM, this probe enables the visualization of membrane tension dynamics in living cells with high spatial and temporal resolution. Adherence to rigorous experimental protocols and data analysis procedures is

essential for obtaining reliable and reproducible results. As our understanding of mechanobiology grows, tools like Flipper-TR® will be indispensable for researchers and drug development professionals seeking to unravel and modulate the mechanical signaling that governs cellular function.

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References

- 1. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 2. A Fluorescent Membrane Tension Probe - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Flipper-TR® - Live cell membrane tension probe - spirochrome [[spirochrome.com](https://www.spirochrome.com)]
- 4. Probe for measuring plasma-membrane tension. [[gentaur.uk](https://www.gentaur.uk)]
- 5. [spirochrome.com](https://www.spirochrome.com) [[spirochrome.com](https://www.spirochrome.com)]
- 6. Research progress on the regulatory role of cell membrane surface tension in cell behavior - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Hybrid Fluorescent Probes for Imaging Membrane Tension Inside Living Cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 9. [biorxiv.org](https://www.biorxiv.org) [[biorxiv.org](https://www.biorxiv.org)]
- 10. Quantifying Fluorescence Lifetime Responsiveness of Environment-Sensitive Probes for Membrane Fluidity Measurements - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. [spirochrome.com](https://www.spirochrome.com) [[spirochrome.com](https://www.spirochrome.com)]
- 12. A protocol for measuring plasma membrane tension in the Drosophila ovary using fluorescence lifetime imaging microscopy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Rapid FLIM Measurement of Membrane Tension Probe Flipper-TR - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 15. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

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